

1-(4-Methoxybenzyl)-1,2,4-triazole chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(4-Methoxybenzyl)-1,2,4-triazole

Cat. No.: B039196

[Get Quote](#)

An In-depth Technical Guide to 1-(4-Methoxybenzyl)-1,2,4-triazole

This technical guide provides a comprehensive overview of the chemical structure, nomenclature, and known properties of **1-(4-Methoxybenzyl)-1,2,4-triazole**. It is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry. While specific experimental data for this particular compound is limited in publicly available literature, this guide also covers general synthetic methodologies and the broad biological significance of the 1,2,4-triazole class of compounds.

Chemical Identity and Structure

IUPAC Name: 1-(4-Methoxybenzyl)-1H-1,2,4-triazole

Chemical Structure:

Caption: Chemical structure of **1-(4-Methoxybenzyl)-1,2,4-triazole**.

Molecular Formula: C₁₀H₁₁N₃O^[1]

Molecular Weight: 189.21 g/mol ^[1]

CAS Number: 115201-42-8^[1]

Physicochemical Properties

Specific experimental data for **1-(4-Methoxybenzyl)-1,2,4-triazole** is not extensively reported. However, the properties of the parent 1,2,4-triazole can provide some context.

Property	Value (for 1,2,4-triazole)
Melting Point	120 to 121 °C
Boiling Point	260 °C
Density	1.439 g/cm ³
Water Solubility	Very soluble
pKa (of the neutral molecule)	10.26
pKa (of the protonated form)	2.45

Synthesis of 1,2,4-Triazoles

The synthesis of 1,2,4-triazoles can be achieved through various established methods. The Einhorn–Brunner and Pellizzari reactions are classical methods for the formation of the 1,2,4-triazole ring.[2] More contemporary methods often involve microwave-assisted synthesis or copper-catalyzed reactions to improve yields and reaction conditions.[3]

General Synthetic Workflow



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of 1,2,4-triazole derivatives.

Representative Experimental Protocol

While a specific protocol for **1-(4-Methoxybenzyl)-1,2,4-triazole** is not detailed in the surveyed literature, a general procedure for the synthesis of substituted 1,2,4-triazoles can be adapted.

The following is a representative protocol based on the synthesis of related compounds:

- Preparation of the Hydrazide: A suitable starting material, such as a 4-methoxybenzyl-substituted hydrazide, is prepared.
- Reaction with a Formylating Agent: The hydrazide is reacted with a formylating agent, such as formamide or formic acid, often under reflux conditions.
- Cyclization: The resulting intermediate undergoes cyclization to form the 1,2,4-triazole ring. This step can be promoted by heat or the presence of a catalyst.
- Work-up and Purification: The reaction mixture is cooled, and the crude product is isolated, typically by precipitation in water. The product is then purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography.

Biological and Pharmacological Profile

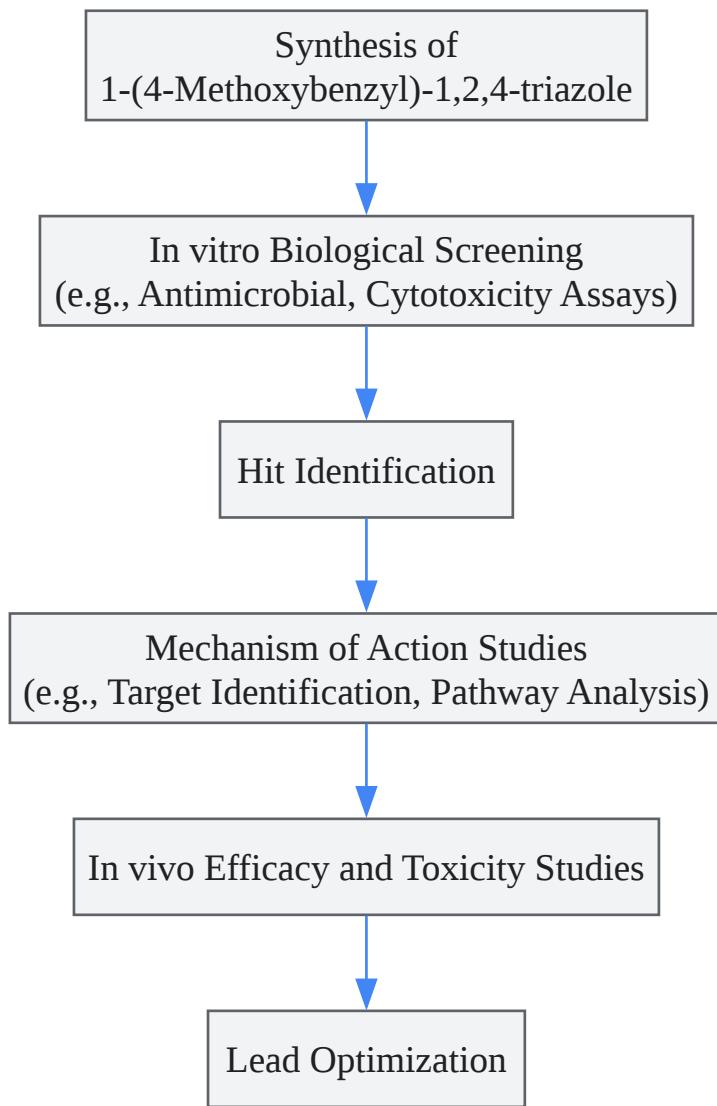
The 1,2,4-triazole nucleus is a well-established pharmacophore and is present in a wide range of biologically active compounds.^[1] Derivatives of 1,2,4-triazole have been reported to exhibit a broad spectrum of activities, including:

- Antifungal: Many clinically used antifungal drugs, such as fluconazole and itraconazole, contain a 1,2,4-triazole moiety.
- Antibacterial: Numerous studies have demonstrated the antibacterial potential of various 1,2,4-triazole derivatives against both Gram-positive and Gram-negative bacteria.^[4]
- Anti-inflammatory: Certain 1,2,4-triazole derivatives have shown significant anti-inflammatory properties.
- Anticancer: The 1,2,4-triazole scaffold has been explored for the development of novel anticancer agents.
- Anticonvulsant and Antiviral Activities: These activities have also been reported for some 1,2,4-triazole compounds.^[1]

The specific biological activities of **1-(4-Methoxybenzyl)-1,2,4-triazole** have not been extensively characterized in the available literature.

Signaling Pathways and Experimental Workflows

Specific signaling pathways involving **1-(4-Methoxybenzyl)-1,2,4-triazole** have not been identified in the reviewed literature. However, a general workflow for the investigation of the biological activity of a novel 1,2,4-triazole derivative is presented below.



[Click to download full resolution via product page](#)

Caption: A hypothetical workflow for the biological evaluation of a novel 1,2,4-triazole derivative.

Conclusion

1-(4-Methoxybenzyl)-1,2,4-triazole is a molecule of interest due to its structural relation to the pharmacologically significant 1,2,4-triazole class of compounds. While detailed experimental data for this specific compound is not readily available, the established synthetic routes and the broad biological activities of related derivatives suggest that it may possess interesting pharmacological properties. Further research is warranted to synthesize and evaluate the biological profile of **1-(4-Methoxybenzyl)-1,2,4-triazole** to explore its potential as a therapeutic agent.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemmethod.com [chemmethod.com]
- 2. 1,2,4-Triazole - Wikipedia [en.wikipedia.org]
- 3. 1H-1,2,4-Triazole synthesis [organic-chemistry.org]
- 4. 1,2,4-Triazoles as Important Antibacterial Agents [mdpi.com]
- To cite this document: BenchChem. [1-(4-Methoxybenzyl)-1,2,4-triazole chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b039196#1-4-methoxybenzyl-1-2-4-triazole-chemical-structure-and-iupac-name>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com